

# Technical Support Center: Anhydrous Zirconium(IV) Chloride (ZrCl<sub>4</sub>)

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Compound of Interest		
Compound Name:	Zirconium(IV) chloride	
Cat. No.:	B157056	Get Quote

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and storage of anhydrous **Zirconium(IV) chloride** (ZrCl<sub>4</sub>).

## **Troubleshooting Guide**

This guide addresses specific issues that may arise during the handling and use of anhydrous ZrCl<sub>4</sub>.

## Troubleshooting & Optimization

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Issue	Possible Cause(s)	Recommended Action(s)
White fumes or "smoking" upon opening the container.	Exposure to atmospheric moisture. Anhydrous ZrCl4 reacts violently with water (including humidity in the air) to produce hydrogen chloride (HCl) gas, which appears as white fumes.[1][2][3]	Immediately handle the container in a dry, inert atmosphere (e.g., a glove box or under a flow of dry nitrogen or argon).[4] Ensure all glassware and equipment are scrupulously dried before use.
The solid material appears clumpy, discolored (yellowish/orange), or has solidified.	The container seal has been compromised, leading to slow hydrolysis from atmospheric moisture.	The material may be partially hydrolyzed and its reactivity compromised. It is recommended to use a fresh, unopened container for moisture-sensitive reactions. If use is necessary, it must be handled under strictly inert and dry conditions.
A pressure build-up is noticed when opening the container.	This could be due to the reaction of ZrCl4 with residual moisture inside the container, generating HCl gas.	Open the container cautiously in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including chemical splash goggles, a face shield, and acid-resistant gloves.[1][4][5]
The reaction yield is lower than expected or the reaction fails.	The anhydrous ZrCl4 may have been deactivated by moisture. It is a highly moisture-sensitive Lewis acid. [3][6]	Use a fresh container of anhydrous ZrCl4. Ensure the reaction is set up under strictly anhydrous conditions, using dry solvents and an inert atmosphere.
Corrosion is observed on stainless steel spatulas or other metal equipment.	Anhydrous ZrCl4 reacts with moisture to form corrosive HCl gas.[1][5]	Use non-metallic spatulas (e.g., PTFE) or glass implements for handling the solid. If metal spatulas are used, they should be cleaned



and dried immediately after use.

## **Frequently Asked Questions (FAQs)**

Q1: What are the primary hazards associated with anhydrous **Zirconium(IV) chloride**?

A1: The primary hazards are its high reactivity with water and its corrosivity. It reacts violently with water, including moisture in the air, to release heat and corrosive hydrogen chloride (HCl) gas.[1][3][4] It can cause severe burns to the skin, eyes, and respiratory tract.[1][4][7] Ingestion can cause severe burns to the gastrointestinal tract.[1][7]

Q2: What are the proper storage conditions for anhydrous ZrCl<sub>4</sub>?

A2: Anhydrous ZrCl<sub>4</sub> should be stored in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible substances such as water, alcohols, amines, and strong bases.[1][4][8] It is crucial to protect the container from moisture.[4][8]

Q3: What personal protective equipment (PPE) is required when handling anhydrous ZrCl<sub>4</sub>?

A3: Appropriate PPE includes chemical splash goggles, a face shield, chemical-resistant gloves (e.g., nitrile or rubber), and a lab coat.[1][4][5] All handling of the solid should be conducted in a well-ventilated fume hood or a glove box.[1][8]

Q4: How should I handle a spill of anhydrous ZrCl<sub>4</sub>?

A4: For a small spill, cover the material with a dry, inert absorbent such as sand or vermiculite and sweep it into a suitable container for disposal.[1][4] Do not use water to clean up the spill, as this will cause a violent reaction.[1][4] Ensure the area is well-ventilated to disperse any HCl fumes.[1] For larger spills, evacuate the area and follow emergency procedures.

Q5: What are the signs of exposure to anhydrous ZrCl<sub>4</sub>?

A5: Skin or eye contact will cause immediate burns and irritation.[1][7] Inhalation of the dust or the HCl fumes produced upon contact with moisture can cause severe irritation and chemical burns to the respiratory tract, leading to coughing, shortness of breath, and potentially lung edema.[1][7]



**Quantitative Data Summary** 

Parameter	Value	Source(s)
Appearance	White glistening crystals or powder.	[1][7][9]
Molecular Weight	233.03 g/mol	[7]
Sublimation Point	331 °C	[4][6]
Melting Point	437 °C (decomposes)	[1]
Density	2.80 g/cm <sup>3</sup>	[1][6]
Vapor Pressure	1.3 hPa @ 190 °C	[1]
OSHA PEL (TWA)	5 mg/m³ (as Zr)	[1][5]
ACGIH TLV (TWA)	5 mg/m³ (as Zr)	[4][5]
ACGIH TLV (STEL)	10 mg/m³ (as Zr)	[4][5]

## **Experimental Protocols**

## Protocol: Transfer of Anhydrous Zirconium(IV) Chloride in an Inert Atmosphere

Objective: To safely transfer anhydrous ZrCl<sub>4</sub> from its storage container to a reaction vessel while minimizing exposure to atmospheric moisture.

#### Materials:

- Schlenk flask or other suitable reaction vessel, oven-dried and cooled under vacuum or inert gas.
- Anhydrous ZrCl4 in its original container.
- Dry, inert gas source (e.g., nitrogen or argon) with a manifold.
- · Cannula or powder funnel.



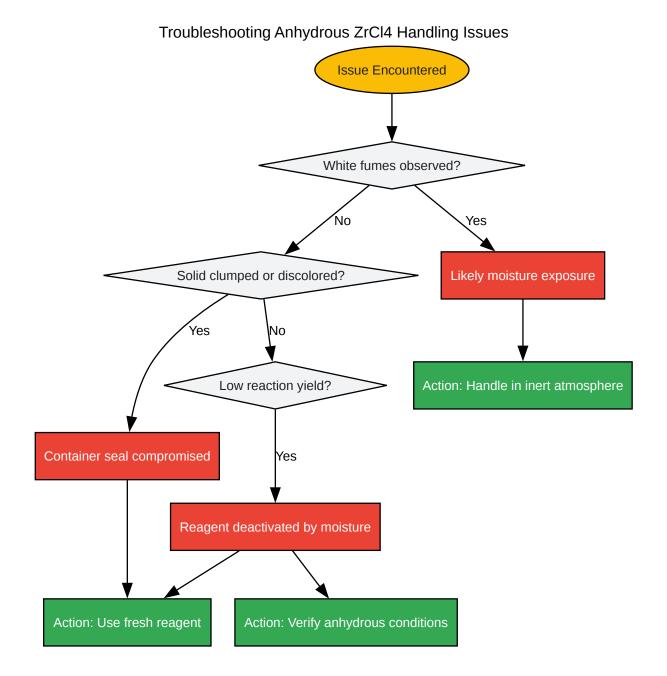
- Spatula (PTFE or glass).
- Balance.

#### Procedure:

- Preparation: Ensure all glassware and equipment are thoroughly dried in an oven (e.g., at 120°C for at least 4 hours) and allowed to cool to room temperature in a desiccator or under a stream of dry, inert gas.
- Inert Atmosphere Setup: The transfer should be conducted in a fume hood. If a glove box is not available, set up a Schlenk line with a positive pressure of a dry, inert gas.
- Purging the Reaction Vessel: The reaction vessel should be purged with the inert gas for several minutes to remove any residual air and moisture.
- Weighing: If possible, weigh the sealed container of anhydrous ZrCl4.
- Transfer:
  - Under a positive flow of inert gas, quickly open the container of anhydrous ZrCl<sub>4</sub>.
  - Using a clean, dry spatula, rapidly transfer the desired amount of the solid to the reaction vessel through a powder funnel.
  - Alternatively, for larger quantities, a cannula transfer of a solution in a dry, non-reactive solvent can be considered if the subsequent reaction chemistry allows.
- Resealing: Immediately and tightly reseal the container of anhydrous ZrCl<sub>4</sub>. Purge the headspace with inert gas before sealing if possible.
- Final Weighing: Reweigh the container to determine the exact amount of ZrCl4 transferred.
- Cleanup: Any residual solid should be handled as hazardous waste. Clean any contaminated equipment carefully, avoiding contact with water initially if significant residue is present.

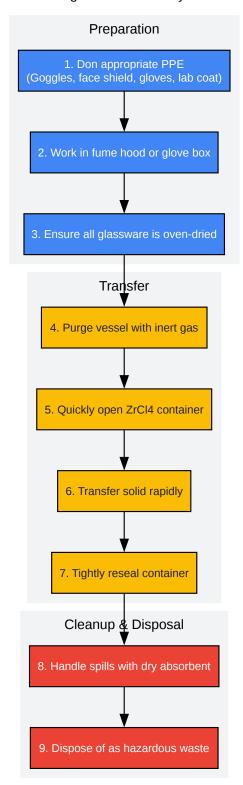
### **Visualizations**







#### Safe Handling Protocol for Anhydrous ZrCl4



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